

Phenyl Bromoacetate: An In-depth Technical Safety Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Phenyl Bromoacetate** (CAS No. 620-72-4). The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the hazards, handling, and emergency procedures associated with this compound. **Phenyl Bromoacetate** is a versatile intermediate in organic synthesis and is also used as a preservative in paints and metal cutting fluids.[1][2] A firm grasp of its safety profile is paramount for professionals in research and development.

Chemical Identification and Properties

Phenyl Bromoacetate is an organic compound with the molecular formula C₈H₇BrO₂.[1][2][3] It can appear as a colorless to light yellow liquid or a brown/light yellow crystalline solid.[1][4]

Table 1: Physical and Chemical Properties of Phenyl Bromoacetate



Property	Value	Source(s)
Molecular Weight	215.04 g/mol	[1][3][5]
Appearance	Colorless to light yellow liquid or solid; Brown solid	[1][4]
Melting Point	28.5 - 33 °C / 83.3 - 86.9 °F	[1][2][6][7]
Boiling Point	80 °C @ 0.11 Torr; 134 °C @ 15 mmHg; 261.9 °C @ 760 mmHg	[2][6][7]
Density	1.508 g/mL at 25 °C	[1][2]
Flash Point	110 - 113 °C / 230 - 235.4 °F	[1][6][7]
Solubility	Soluble in ethanol and ether; Insoluble in water	[1][2]
Specific Gravity	1.508	[4]
Vapor Pressure	Negligible	[4]

Hazard Identification and GHS Classification

Phenyl Bromoacetate is classified as a hazardous substance.[4][6] Adherence to GHS guidelines is essential for safe handling.

- Signal Word:Warning[6][7]
- Hazard Statements:
 - H302: Harmful if swallowed.[7]
 - H315: Causes skin irritation.[6][7][8]
 - H319: Causes serious eye irritation.[6][7][8]
 - H335: May cause respiratory irritation.[7]



- · Other Hazards:
 - The solid is combustible and burns, though it propagates flame with difficulty.[4]
 - Dust may form an explosive mixture with air, and dust clouds can be ignited by a spark or flame.[4]

Table 2: GHS Hazard Classification

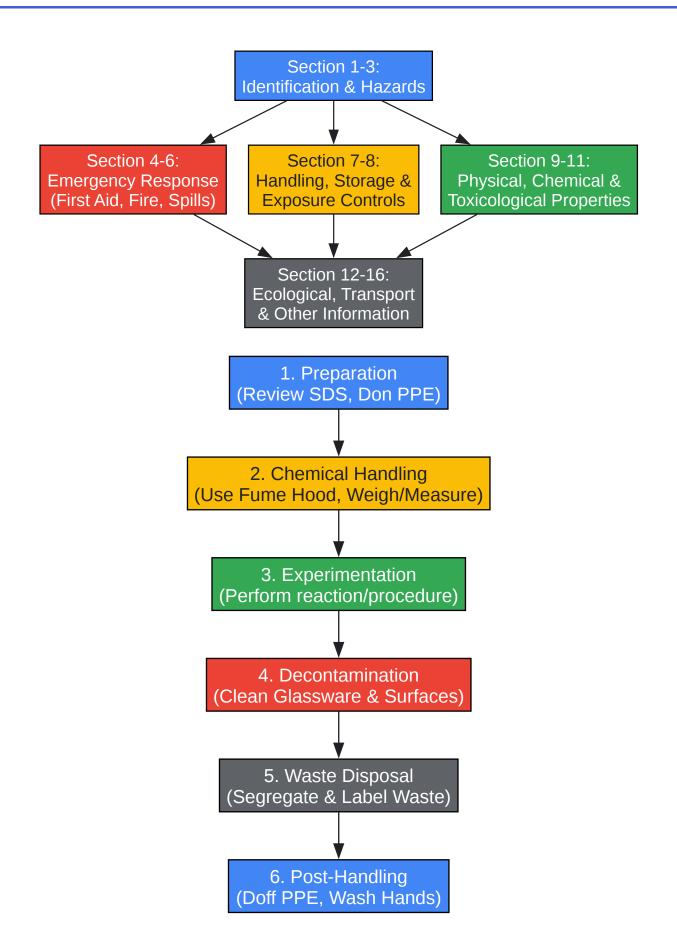
Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2 / 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory Tract Irritation)

Sources:[6][7]

Logical Flow of Safety Data Sheet Information

The structure of a Safety Data Sheet (SDS) follows a logical progression, starting from basic identification and moving to specific handling and emergency information. This flow is designed to provide a clear and comprehensive understanding of a chemical's risks.







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